

# Comprehensive Safety and Handling Guide for 3-Bromocyclopentene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromocyclopentene

Cat. No.: B1599834

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **3-Bromocyclopentene**, tailored for laboratory professionals in research and drug development. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

## Chemical Identifier and Physical Properties

Property	Value
IUPAC Name	3-bromocyclopentene
Molecular Formula	C <sub>5</sub> H <sub>7</sub> Br
CAS Number	36291-48-2
Boiling Point	118 - 119 °C (244 - 246 °F)
Density	1.216 g/mL at 25 °C (77 °F)
Appearance	Light brown clear liquid
Flash Point	42 °C (108 °F) - closed cup

## Hazard Identification and Precautionary Measures

**3-Bromocyclopentene** is a hazardous chemical requiring careful handling. The primary hazards are summarized below.

Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 2	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge.
Health Hazards	Skin Irritation, Category 2	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a>
Eye Irritation, Category 2A	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a>	
Specific target organ toxicity — single exposure, Category 3 (Respiratory system)	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[2]</a>	

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Bromocyclopentene** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[3][4]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[3]	Prevents skin contact which can cause irritation.[5]
Body Protection	Flame retardant antistatic protective clothing and a lab coat.	Protects against accidental spills and fire hazards.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[3]	Prevents respiratory tract irritation from inhaling vapors. [5]

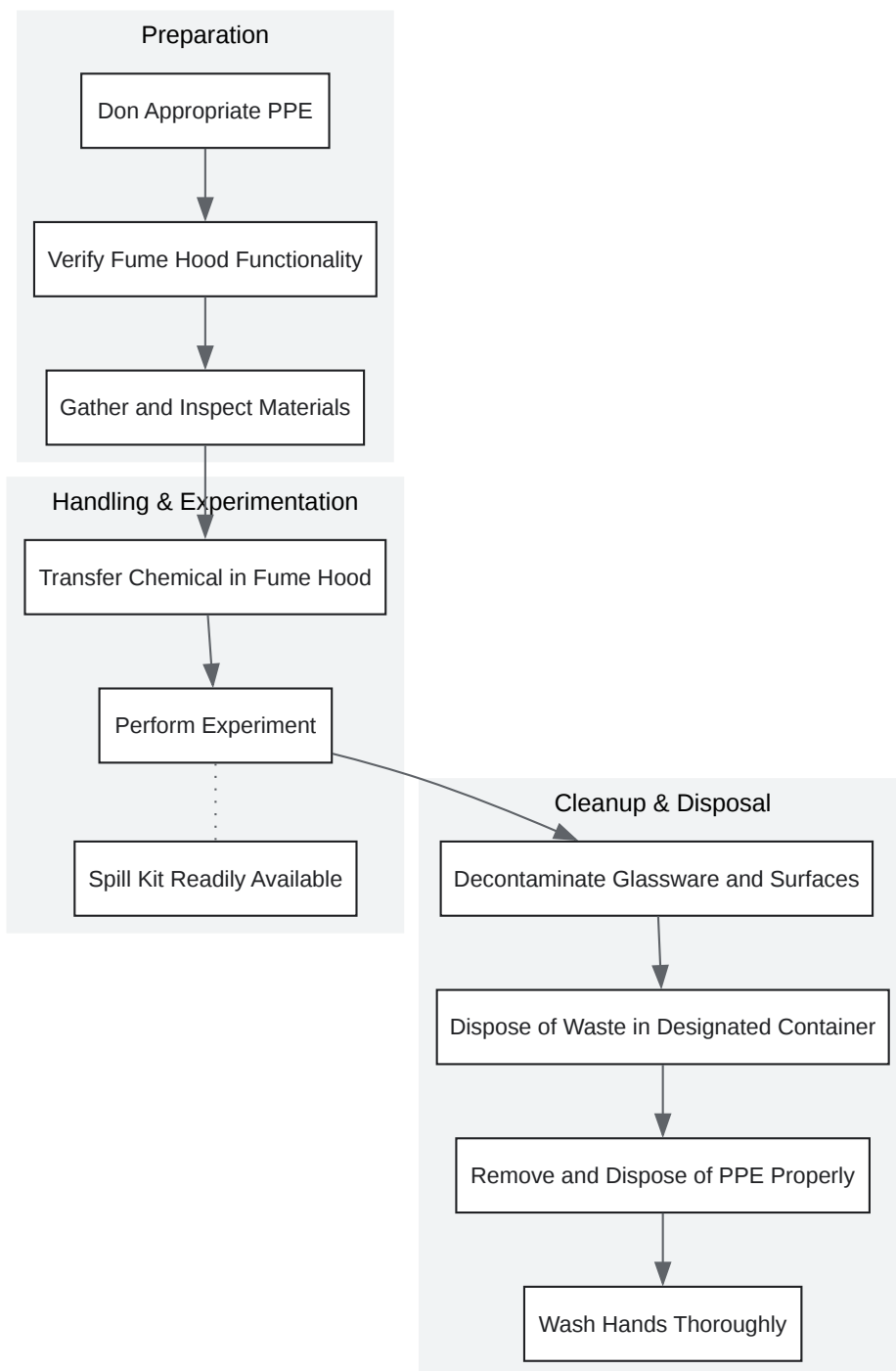
## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

## Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **3-Bromocyclopentene** from preparation to disposal.

## Safe Handling Workflow for 3-Bromocyclopentene

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)